

docosyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: *Docosyl acrylate*

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Technical Guide: Docosyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Docosyl acrylate (also known as behenyl acrylate) is a long-chain alkyl acrylate monomer. Its chemical structure, characterized by a 22-carbon alkyl chain (docosyl group) attached to an acrylate functional group, imparts unique properties to the polymers derived from it. This document provides a technical overview of **docosyl acrylate**, including its molecular properties, a representative synthesis protocol, and its primary applications.

Molecular Profile

The fundamental molecular characteristics of **docosyl acrylate** are summarized below.

Property	Value	Reference
Chemical Formula	C ₂₅ H ₄₈ O ₂	[1][2][3][4][5][6]
Molecular Weight	380.66 g/mol	[3][4]
IUPAC Name	docosyl prop-2-enoate	[1]
CAS Number	18299-85-9	[2][3]
Appearance	White solid/powder to lump	[3]
Melting Point	45.0 to 49.0 °C	[2][6]

Synthesis of Poly(docosyl acrylate)

Docosyl acrylate serves as a monomer for the synthesis of polymers with specific properties, such as hydrophobicity and water resistance. A common method for polymerizing **docosyl acrylate** is through free-radical polymerization.

Experimental Protocol: Free-Radical Polymerization

This protocol describes the synthesis of poly(**docosyl acrylate**) via a solution polymerization method.

Materials:

- **Docosyl acrylate** monomer
- Benzoyl peroxide (initiator)
- Tetrahydrofuran (THF), anhydrous (solvent)
- Methanol (precipitating solvent)
- Nitrogen or Argon gas (inert atmosphere)
- Reaction flask with a condenser
- Magnetic stirrer and heating mantle
- Filtration apparatus
- Vacuum oven

Methodology:

- Reaction Setup: In a clean, dry reaction flask equipped with a condenser and a magnetic stir bar, dissolve the **docosyl acrylate** monomer in anhydrous tetrahydrofuran.
- Inert Atmosphere: Purge the solution with a gentle stream of nitrogen or argon gas for approximately 30 minutes to remove any dissolved oxygen, which can inhibit the polymerization process.

- Initiator Addition: Under the inert atmosphere, add the benzoyl peroxide initiator to the reaction mixture. The amount of initiator will depend on the desired molecular weight of the polymer.
- Polymerization: Heat the reaction mixture to the reflux temperature of tetrahydrofuran (approximately 66 °C) and maintain stirring. The polymerization reaction is typically allowed to proceed for several hours (e.g., 8-24 hours).
- Precipitation: After the reaction is complete, cool the flask to room temperature. Slowly pour the viscous polymer solution into a beaker containing a large excess of cold methanol while stirring vigorously. This will cause the poly(**docosyl acrylate**) to precipitate out of the solution.
- Isolation and Purification: Collect the precipitated polymer by filtration. Wash the polymer with fresh methanol to remove any unreacted monomer and initiator fragments.
- Drying: Dry the purified polymer in a vacuum oven at a temperature below its melting point until a constant weight is achieved.

Characterization Techniques

The synthesized poly(**docosyl acrylate**) and the monomer can be characterized using various analytical techniques to determine their structure, composition, and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the chemical structure of the **docosyl acrylate** monomer and to analyze the microstructure of the resulting polymer.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is useful for identifying the characteristic functional groups present in the monomer and polymer, such as the ester carbonyl group and the long alkyl chain.
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can be employed to assess the purity of the **docosyl acrylate** monomer and to identify any residual monomers in the polymer.

Applications

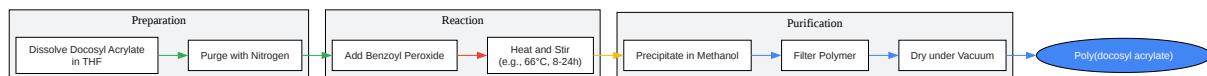
Docosyl acrylate is primarily used as a monomer in the synthesis of polymers for various industrial applications. The long alkyl chain imparts significant hydrophobicity, water resistance, and abrasion resistance to the resulting polymers.^[3] Key application areas include:

- Coatings and Inks: Used to create water-repellent and durable coatings.^[3]
- Adhesives and Sealants: Contributes to the formulation of adhesives and sealants with enhanced moisture resistance.
- Textile and Leather Treatment: Polymers of **docosyl acrylate** can be used as waterproofing and oil-proofing agents for fabrics and leather.^[3]
- Pour Point Depressants: Added to oils to improve their flow properties at low temperatures.^[3]

Workflow and Diagrams

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of poly(**docosyl acrylate**) via free-radical polymerization.



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